

Commercial Availability & Technical Utilization of 2-Methoxyethylamine (2-MEA)

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Compound of Interest

Compound Name: (2-Aminoethyl)
(methoxy)methylamine
CAS No.: 132425-29-7
Cat. No.: B2956453

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Executive Summary

2-Methoxyethylamine (2-MEA) is a critical C3 primary amine ether widely utilized as a building block in medicinal chemistry, specifically for modulating the lipophilicity and metabolic stability of drug candidates.[1] While commercially ubiquitous, its utility is frequently compromised by its physical volatility and high susceptibility to atmospheric carbon dioxide (carbamate formation).

This guide provides a technical analysis of the commercial landscape for 2-MEA, establishing a rigorous Quality Control (QC) and Handling Protocol to ensure experimental reproducibility. It moves beyond simple procurement to address the "fitness for purpose" of various commercial grades.

Chemical Profile & Critical Attributes

To source 2-MEA effectively, one must understand the physical properties that dictate its stability during transit and storage.[1]

Property	Value	Implication for Research
CAS Number	109-85-3	Universal identifier for sourcing.[1][2]
Structure	<chem>CH3-O-CH2-CH2-NH2</chem>	Primary amine with a pendent ether.[1]
Boiling Point	95°C	High Volatility: Significant loss during rotary evaporation.[1]
Density	0.864 g/mL	Reagent calculations must account for temp-dependent expansion.[1]
pKa	~9.5 (Conjugate acid)	Moderately basic; forms stable salts with mineral acids.[1]
Hygroscopicity	High	Rapidly absorbs moisture and CO ₂ from air.[1]

The "Ether Effect" in Drug Design: The methoxyethyl group is often selected over a simple propyl or ethyl chain because the oxygen atom acts as a weak hydrogen bond acceptor.[1] This increases aqueous solubility without introducing a full hydroxyl donor, often improving the LogD profile of lead compounds [1].

Commercial Sourcing Strategy

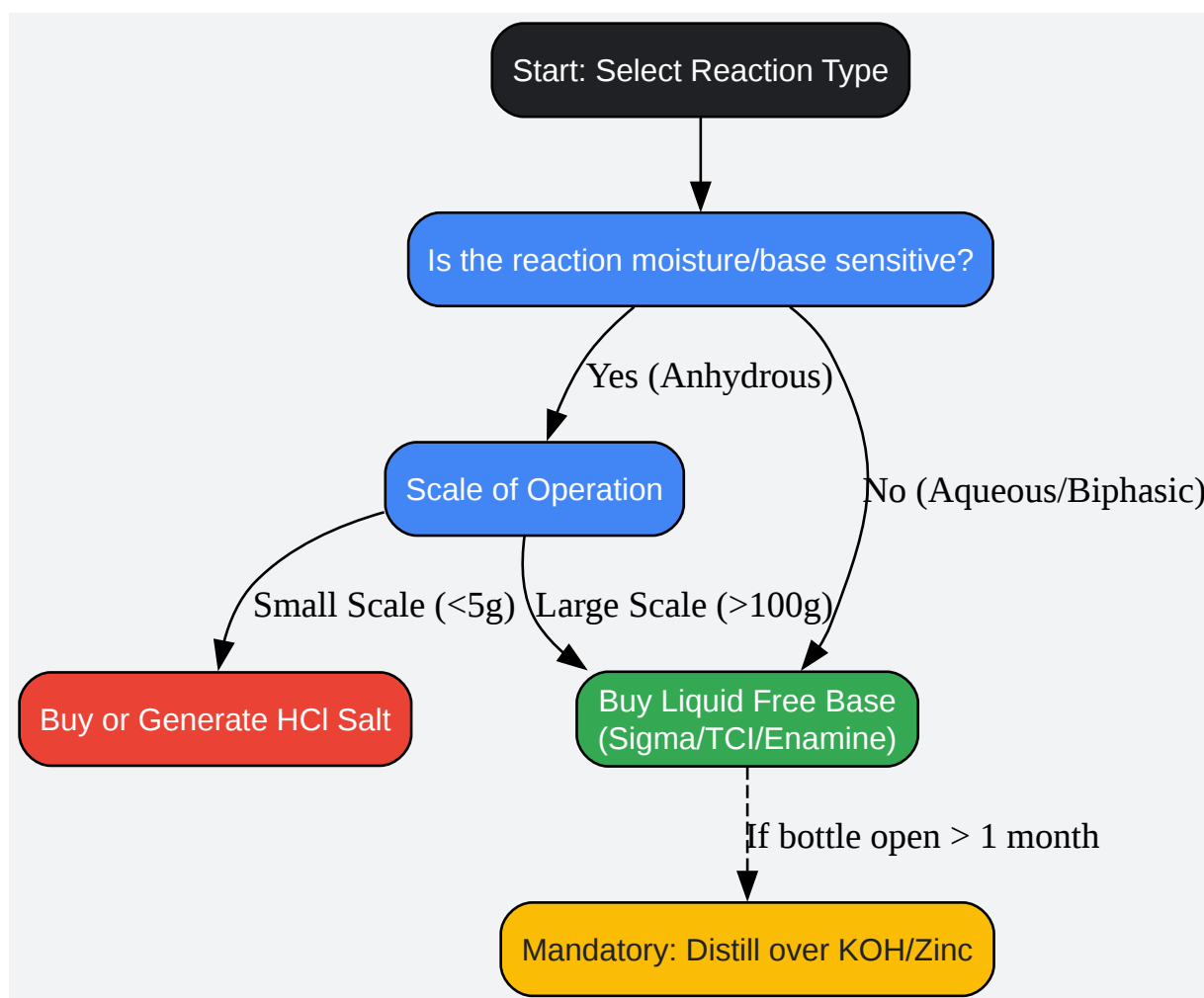
Unlike stable solids, 2-MEA presents a sourcing challenge due to its liquid state and reactivity.
[1]

Commercial Grades & Forms

Grade	Purity	Form	Recommended Use
Technical Grade	95-97%	Liquid (Bulk)	Agrochemical synthesis; requires distillation before use. [1]
Synthesis Grade	98-99%	Liquid	General organic synthesis (Amide couplings, SNAr).[1]
Anhydrous Grade	99.5%+	Liquid (Sure/Seal™)	Moisture-sensitive reactions (Isocyanate formation).[1]
HCl Salt	>98%	Solid	Preferred for Storage: Custom synthesis or specialized suppliers. [1]

The Sourcing Decision Matrix

The following logic gate determines whether you should purchase the standard liquid or seek the hydrochloride salt.



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Figure 1: Strategic decision tree for sourcing 2-Methoxyethylamine based on experimental constraints.

Protocol: Quality Control & Purification

The Problem: Commercial bottles of 2-MEA frequently degrade into N-(2-methoxyethyl)carbamate salts upon exposure to air.[1] Using degraded reagent leads to stoichiometry errors and unidentifiable side products.[1]

The "Self-Validating" QC Workflow

Step 1: Visual Inspection

- Pass: Liquid is clear and colorless.[1][3][4]

- Fail: Liquid is yellow (oxidation) or contains white precipitate (carbonate/carbamate salts).[1]

Step 2: ¹H-NMR Verification (The Gold Standard)[1]

- Solvent: Use DMSO-d₆ rather than CDCl₃. Chloroform can contain trace HCl which protonates the amine, shifting peaks and masking impurities.
- Diagnostic Signals:
 - 3.23 ppm (s, 3H, -OCH₃)[1]
 - 3.34 ppm (t, 2H, -CH₂-O-)[1]
 - 2.68 ppm (t, 2H, -CH₂-N-)[1]
- Contamination Check: Look for a broad singlet downfield (~5-6 ppm) indicating carbamate N-H or split methylene signals indicating salt formation.[1]

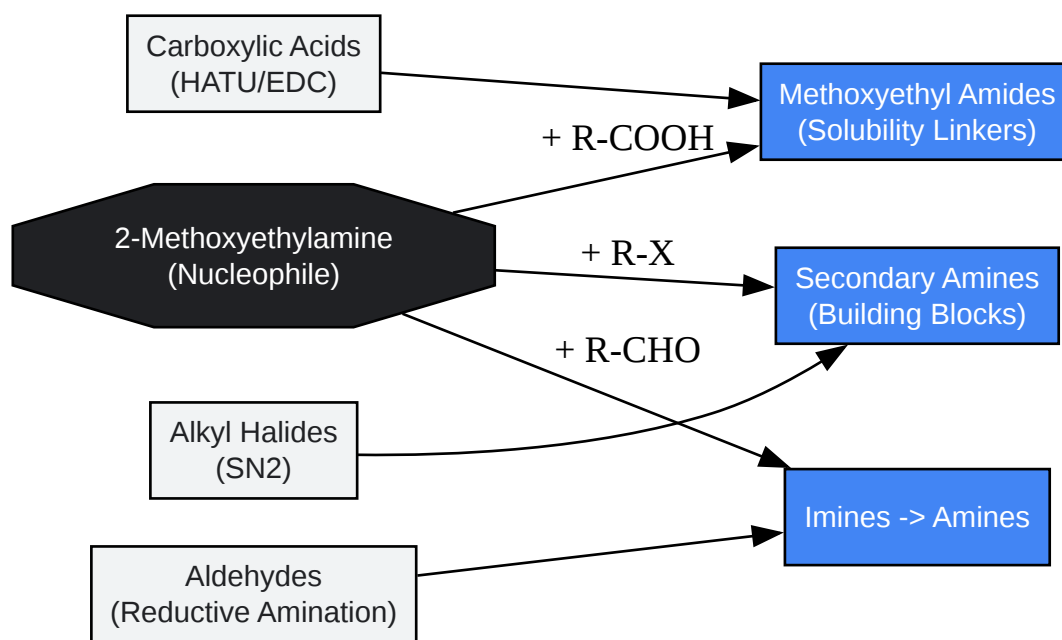
Purification of Commercial Stock (Distillation Protocol)

If the commercial stock is yellow or cloudy, perform this purification before use in sensitive catalysis.

- Setup: Flame-dry a short-path distillation apparatus under Argon.
- Basification: Add solid KOH pellets (~5% w/w) to the 2-MEA liquid in the boiling flask. This dissociates any carbonate salts.[1]
- Add Zinc: Add a spatula tip of activated Zinc dust (prevents oxidation during heating).[1]
- Distill: Collect the fraction boiling at 94-96°C.
- Storage: Store immediately over activated 3Å molecular sieves in a septum-sealed vial.

Synthetic Utility & Pathways

2-MEA is a versatile nucleophile.[1] The diagram below illustrates its primary synthetic vectors in drug discovery.



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Figure 2: Primary synthetic vectors for 2-MEA in medicinal chemistry workflows.

Key Application Note: In reductive amination (Reaction with R-CHO), 2-MEA is superior to simple ethylamine because the methoxy tail prevents the formation of volatile side products, making workup (extraction) significantly easier [2].[1]

Safety & Regulatory Compliance

- Hazard Class: Class 3 Flammable Liquid; Class 8 Corrosive.[1]
- UN Number: UN 2734 (Amines, liquid, corrosive, flammable, n.o.s.).
- Handling:
 - Must be handled in a fume hood.[1]
 - Incompatibility: Reacts violently with acid chlorides and isocyanates (exothermic).[1]
 - Gloves: Nitrile gloves provide splash protection; laminate gloves required for prolonged immersion.[1]

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